

# structural activity relationship bromadol analogues halogen substitution

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**Compound Focus:** 4-(4-Bromophenyl)-4-(dimethylamino)-1-phenethylcyclohexanol

CAS No.: 77239-98-6

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## Halogen Substitution in Drug Design

The incorporation of halogen atoms, particularly chlorine and fluorine, is a common strategy in medicinal chemistry to fine-tune the properties of drug candidates [1]. The effects can be summarized as follows:

Halogen	Key Impacts on Drug Properties & Common Rationale for Use
<b>Fluorine (F)</b>	Modulates <b>pKa</b> of neighboring groups; improves <b>metabolic stability</b> and <b>bioavailability</b> ; affects <b>lipophilicity</b> (increases for aromatics, decreases for aliphatics); has a small steric profile similar to hydrogen [1].
<b>Chlorine (Cl)</b>	Serves as a <b>bioisostere for a methyl group</b> ; alters metabolism to block undesirable oxidation; enhances <b>binding affinity</b> through steric effects and <b>halogen bonding</b> ; offers well-established, cost-effective synthetic routes [1].

A concrete example of this principle is found in thyroid hormone receptor agonists. Replacing the 3,5-dimethyl groups of sobetirome with chlorine or bromine resulted in analogues (JD-21 and JD-20) with significantly increased potency, both in cellular assays and in vivo. This increase is potentially explained by a **halogen bonding interaction** between the ligand and a backbone carbonyl in the receptor [2].

## Bromadol and Novel Synthetic Opioids (NSOs)

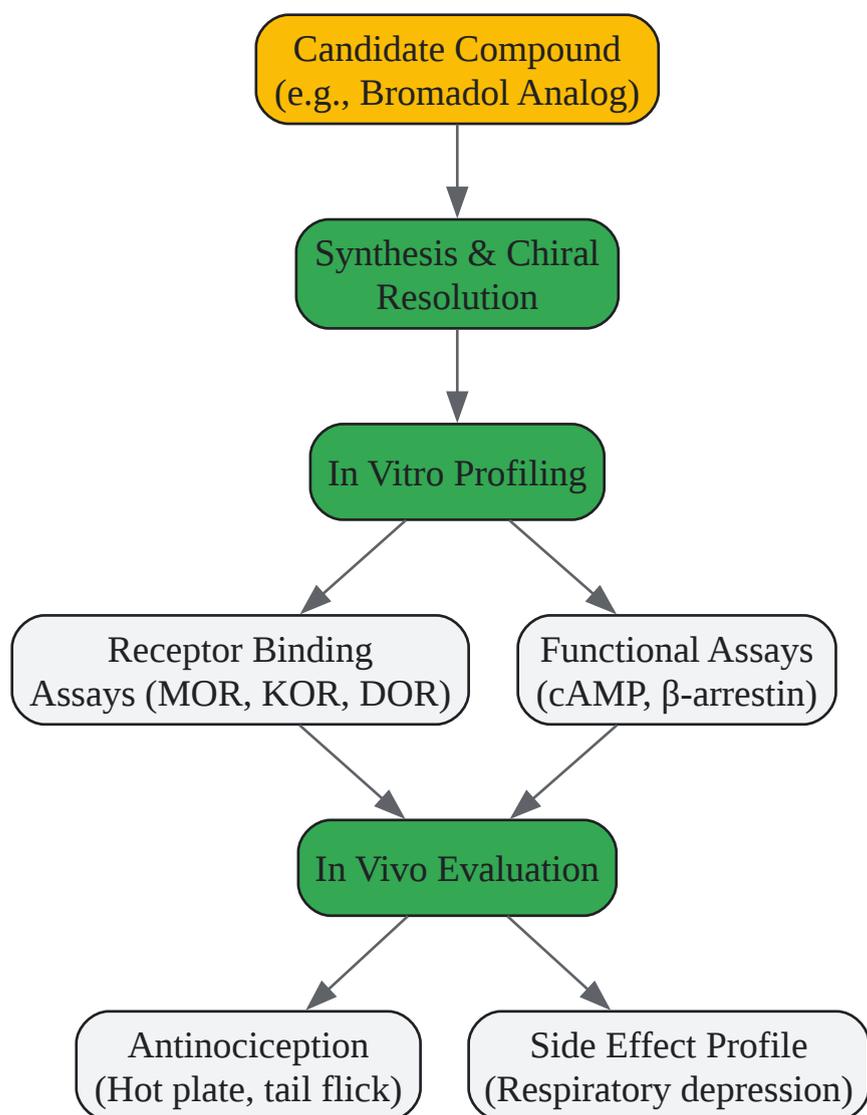
Bromadol is a potent synthetic opioid that was initially developed for pharmaceutical research but has now emerged as a novel psychoactive substance (NPS) [3].

- **Origin and Status:** Bromadol (also referred to as BDPC) is a structurally unique opioid developed by the Upjohn Company. Interest in it has been increasing on the illicit drug market, and it is recommended to be closely monitored [3].
- **Critical Role of Stereochemistry:** A key point highlighted in the literature is that bromadol and many related compounds are **chiral molecules**. Their **stereochemistry has a large effect on their potency**, meaning that detection and activity studies must consider the specific configuration of the molecule [3].

Unfortunately, the search results do not contain specific experimental data (e.g., binding affinity, functional activity) or a detailed SAR table comparing different halogenated analogs of bromadol.

## Suggested Experimental Pathways

Based on standard practices in the field and the information available, the following diagram outlines a potential workflow for profiling a compound like bromadol and its analogs.



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**Key experimental protocols** referenced in the search results include:

- **In Vitro Transactivation Assay:** A common method to measure potency involves transfection of cells with a receptor and a reporter gene. For instance, a lipofectamine-based transfection in HEK293 cells can be used to determine the EC50 values for receptor-mediated transactivation [2].
- **In Vivo Gene Induction:** The potency of a compound can be confirmed in live animals by measuring its ability to induce the expression of a target gene. For example, the induction of the *Hairless (Hr)* gene in the mouse brain can be quantified via qPCR and used to calculate an in vivo EC50 [2].

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## References

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2. Increasing Thyromimetic Potency Through Halogen - PMC Substitution [pmc.ncbi.nlm.nih.gov]
3. The search for the “next” euphoric non-fentanil novel ... [springermedizin.de]

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